

# safe disposal and waste management of 3-Chloro-5-iodophenol

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## Compound of Interest

Compound Name: 3-Chloro-5-iodophenol

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An Application Guide for the Safe Disposal and Waste Management of **3-Chloro-5-iodophenol**

## Executive Summary

This document provides a comprehensive guide for the safe handling, waste management, and disposal of **3-Chloro-5-iodophenol** (CAS No. 861347-86-6), a halogenated aromatic compound. Due to its hazardous properties, including acute toxicity, skin irritation, and potential for serious eye damage, adherence to strict protocols is imperative to ensure the safety of laboratory personnel and to prevent environmental contamination.<sup>[1]</sup> This guide outlines the essential practices from risk assessment and personal protective equipment (PPE) to emergency spill response and final waste disposal, grounded in regulatory standards and best practices. The primary recommended disposal pathway for this compound is high-temperature incineration through a licensed hazardous waste management service.

## Hazard Identification and Risk Assessment

A thorough understanding of the chemical's hazard profile is the foundation of safe management. **3-Chloro-5-iodophenol** is a solid, halogenated phenol that presents multiple health and environmental risks.

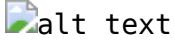
## Chemical and Physical Properties

The inherent risks associated with **3-Chloro-5-iodophenol** are derived from its chemical structure and reactivity. Key properties are summarized below.

Property	Value	Reference
CAS Number	861347-86-6	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>4</sub> ClO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	254.45 g/mol	<a href="#">[1]</a>
Physical Form	Solid	
Melting Point	60 °C	<a href="#">[3]</a>
Storage Temperature	Room Temperature, in a dry, dark place	<a href="#">[2]</a> <a href="#">[3]</a>

## GHS Hazard Classification

According to the Globally Harmonized System (GHS), **3-Chloro-5-iodophenol** is classified with the following hazards.[\[1\]](#) All laboratory personnel must be familiar with these risks before handling the substance.

Pictogram	GHS Classification	Hazard Statement
	Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed <a href="#">[1]</a>
Skin Irritation (Category 2)	H315: Causes skin irritation <a href="#">[1]</a>	
Serious Eye Damage (Category 1)	H318: Causes serious eye damage <a href="#">[1]</a>	
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation <a href="#">[1]</a>	

**Causality:** The toxicity of halogenated phenols is linked to their ability to disrupt cellular processes. The presence of chlorine and iodine on the phenol ring enhances its lipophilicity, potentially increasing its persistence and bioaccumulation.[\[4\]](#) Chronic exposure to chlorophenols has been associated with damage to the liver, kidneys, and nervous system.[\[5\]](#) [\[6\]](#)

# Engineering Controls and Personal Protective Equipment (PPE)

To mitigate the risks identified, a combination of engineering controls and appropriate PPE is mandatory.

## Engineering Controls

- Chemical Fume Hood: All handling of solid **3-Chloro-5-iodophenol** and its solutions must be performed inside a certified chemical fume hood to prevent inhalation of dust or vapors.[7]
- Emergency Eyewash and Safety Shower: Unobstructed access to an ANSI-approved eyewash station and safety shower within a 10-second travel distance is required.[7][8]

## Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling the compound:

- Hand Protection: Nitrile or neoprene gloves are recommended. For extensive handling or spill cleanup, heavy-duty butyl rubber gloves should be used. Always inspect gloves for integrity before use and wash hands thoroughly after removal.[7][9]
- Eye Protection: Chemical safety goggles are mandatory. When a splash hazard exists, a full-face shield should be worn in addition to goggles.[5]
- Skin and Body Protection: A fully buttoned, long-sleeved laboratory coat is required. For procedures with a higher risk of splashing, a chemically resistant apron should be worn.[7]
- Footwear: Closed-toe shoes must be worn in the laboratory.[7]

## Emergency Procedures: Spill and Exposure Management

Accidents require immediate and correct responses to minimize harm.

## Personnel Exposure Protocol

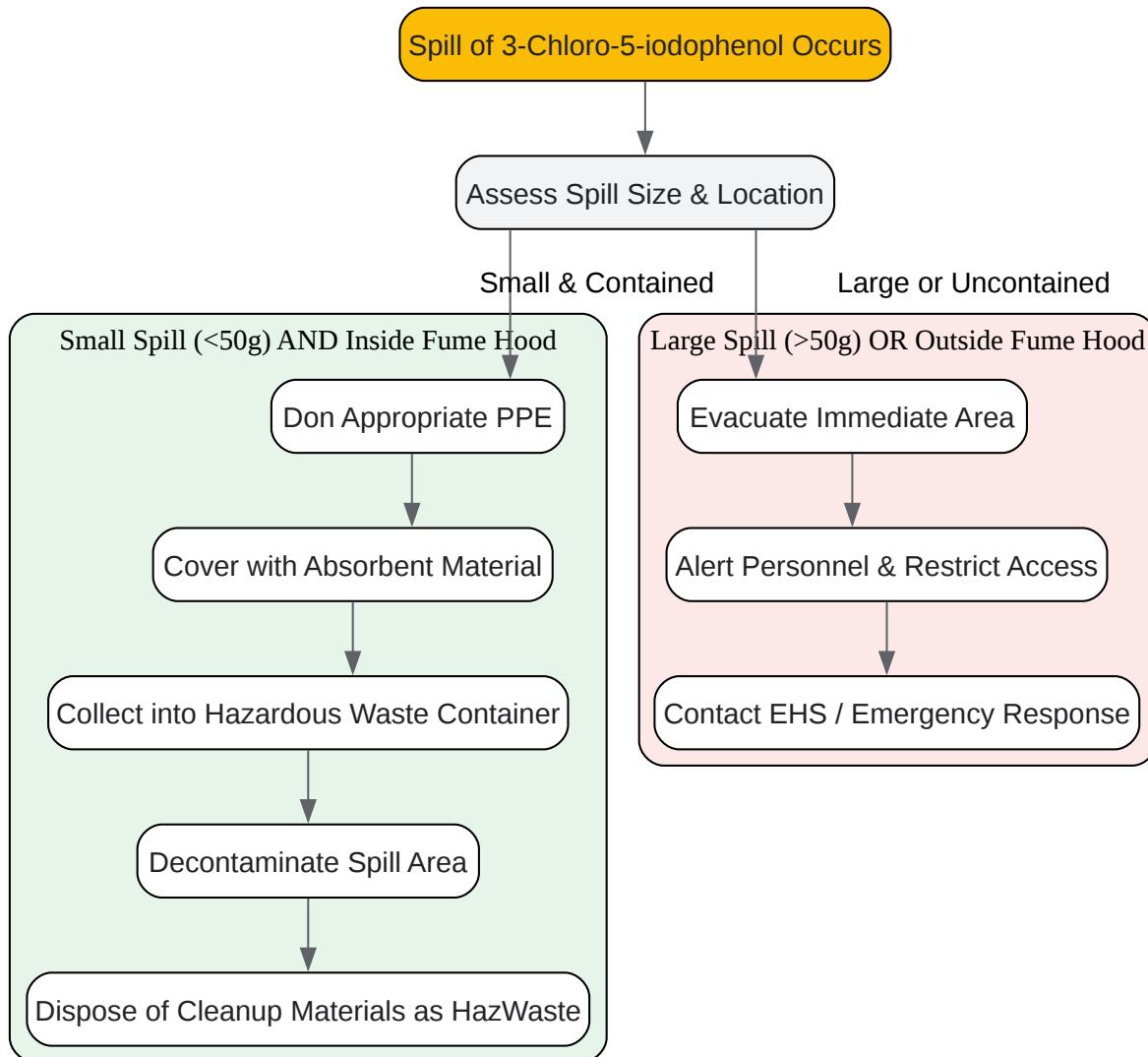
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes at a safety shower or sink.[9] Remove all contaminated clothing while flushing. After initial flushing, swabbing the area with polyethylene glycol (PEG 300 or 400) is recommended to decontaminate the skin further.[7] Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with water at an eyewash station for at least 15 minutes, holding the eyelids open.[5][9] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[5][8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[5][8]

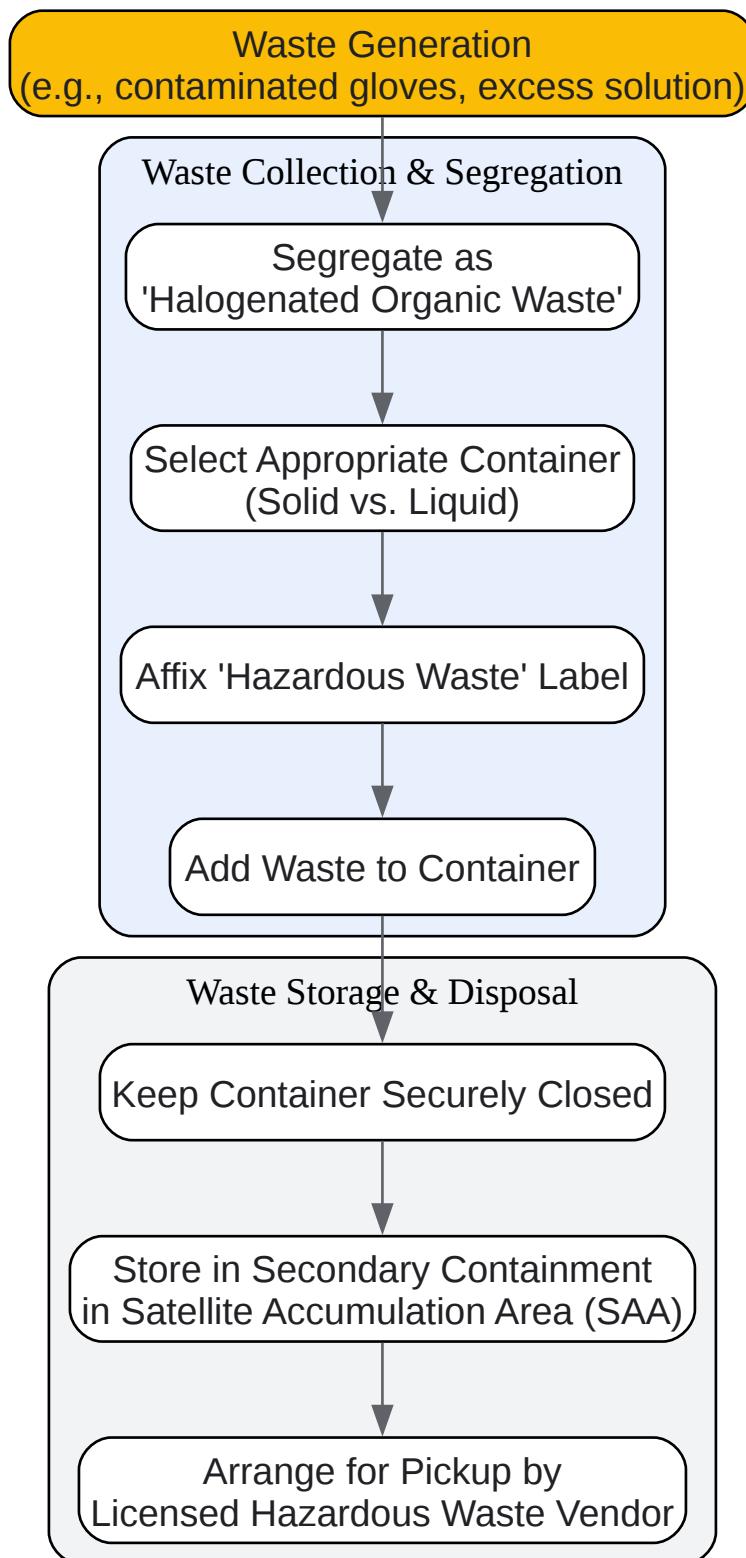
## Chemical Spill Protocol

The response to a spill depends on its size and location.

- Small Spill (<50 mL or ~50g, contained within a fume hood):
  - Ensure appropriate PPE is worn.
  - Cover the spill with an absorbent material like vermiculite or sand.
  - Carefully collect the absorbed material using non-sparking tools and place it into a designated, labeled hazardous waste container.
  - Decontaminate the spill area with a suitable solvent (e.g., 70% ethanol), followed by soap and water.[5]
  - All cleanup materials must be disposed of as hazardous waste.
- Large Spill (>50 mL or ~50g, or any spill outside a fume hood):
  - Evacuate the immediate area and alert all nearby personnel.
  - If flammable solvents are present, remove all ignition sources.

- Close the laboratory doors and prevent entry.
- Contact your institution's Environmental Health and Safety (EHS) department or emergency response team immediately.[8][9]
- Do not attempt to clean up a large spill without specialized training and equipment.



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